

# Application Note: Spectroscopic Analysis (NMR, IR, MS) of Thiazole Carboxylates

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## Compound of Interest

Compound Name: *Methyl 4-hydroxy-2-methylthiazole-5-carboxylate*  
Cat. No.: *B13429284*

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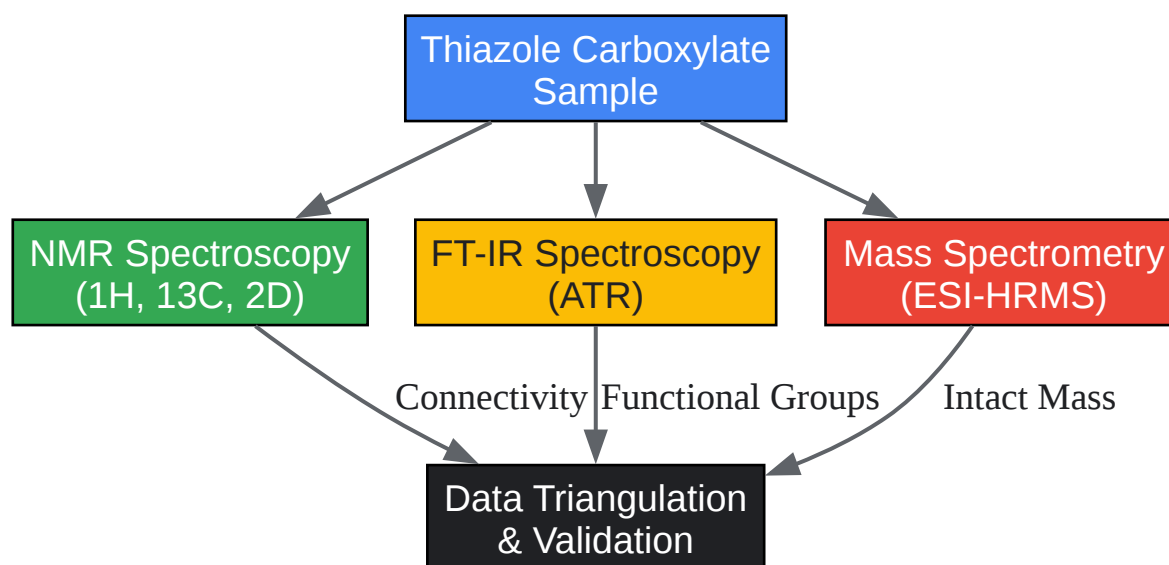
## Executive Summary

Thiazole carboxylates are privileged heterocyclic scaffolds in modern drug discovery. They serve as critical structural motifs in the development of monoacylglycerol lipase (MAGL) inhibitors for oncology[1], potent anti-Candida agents[2], and marine-derived algicides such as bacillamides[3]. Because the biological efficacy of these compounds relies heavily on the precise positioning of the carboxylate group (e.g., C4 vs. C5) and the substitution pattern on the thiazole ring, rigorous structural validation is paramount.

This application note provides a comprehensive, self-validating analytical framework utilizing Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS). By understanding the causality behind the spectral behaviors of these molecules, researchers can confidently elucidate complex thiazole carboxylate structures.

## Multi-Modal Analytical Workflow

To achieve high-confidence structural elucidation, a triangulated approach is required. No single spectroscopic technique is entirely definitive on its own; however, when NMR, IR, and MS are integrated, they form a self-validating system.



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Multi-modal spectroscopic workflow for thiazole carboxylate structural validation.

## Nuclear Magnetic Resonance (NMR) Spectroscopy Mechanistic Insights & Causality

The thiazole ring is a highly electron-deficient heteroaromatic system due to the presence of electronegative nitrogen and sulfur atoms. This electron withdrawal induces a strong diamagnetic deshielding effect on the ring protons. For thiazole-4-carboxylates and thiazole-5-carboxylates, the isolated methine proton (C5-H or C4-H) is a highly diagnostic structural marker, typically resonating significantly downfield between 7.40 and 8.55 ppm[2][4]. The exact chemical shift is highly sensitive to the electron-withdrawing nature of the adjacent carboxylate group.

In  $^{13}\text{C}$  NMR, the ester carbonyl carbon typically appears at 160–168 ppm, while the C=N carbon of the thiazole ring resonates near 148–152 ppm[5]. The alkyl protons of the ester (e.g., an ethyl ester) will present as a distinct quartet (~4.25 ppm) and triplet (~1.30 ppm)[4][6].

## Quantitative Data Summary

Table 1: Characteristic NMR Chemical Shifts for Thiazole Carboxylates

| Nucleus         | Functional Group / Position      | Typical Chemical Shift ( $\delta$ , ppm) | Multiplicity | Causality / Note                             |
|-----------------|----------------------------------|------------------------------------------|--------------|----------------------------------------------|
| $^1\text{H}$    | Thiazole C5-H or C4-H            | 7.40 – 8.55                              | Singlet (s)  | Deshielded by N, S, and C=O[2][4]            |
| $^1\text{H}$    | Ester -CH <sub>2</sub> - (Ethyl) | 4.20 – 4.35                              | Quartet (q)  | Adjacent to ester oxygen[4][6]               |
| $^1\text{H}$    | Ester -CH <sub>3</sub> (Ethyl)   | 1.24 – 1.40                              | Triplet (t)  | Coupled to adjacent -CH <sub>2</sub> -[4][6] |
| $^{13}\text{C}$ | Carboxylate C=O                  | 160.0 – 168.0                            | -            | Conjugation with thiazole ring[5]            |
| $^{13}\text{C}$ | Thiazole C=N (C2)                | 148.0 – 152.0                            | -            | Highly deshielded sp <sup>2</sup> carbon[5]  |

## Experimental Protocol: High-Resolution NMR Acquisition

- **Sample Preparation:** Dissolve 5–10 mg of the purified thiazole carboxylate in 0.6 mL of a suitable deuterated solvent (e.g., DMSO-d<sub>6</sub> or CDCl<sub>3</sub>). DMSO-d<sub>6</sub> is preferred for compounds with hydrogen-bonding moieties (e.g., 2-aminothiazole derivatives) to resolve exchangeable protons[6].
- **1D Acquisition:** Acquire standard  $^1\text{H}$  (400 or 500 MHz) and  $^{13}\text{C}$  (100 or 125 MHz) spectra. Ensure a sufficient relaxation delay ( $D1 \geq 2\text{s}$ ) for accurate integration of the isolated thiazole proton.
- **2D Correlation (Self-Validation):** Perform Heteronuclear Multiple Bond Correlation (HMBC) to confirm the connectivity between the thiazole ring and the carboxylate group. A cross-peak between the thiazole ring proton and the ester carbonyl carbon definitively proves the regiochemistry of the substitution.

## Infrared (IR) Spectroscopy

### Mechanistic Insights & Causality

IR spectroscopy provides orthogonal validation of the functional groups identified by NMR. The C=O stretching vibration of the carboxylate ester is the most prominent feature. Because the ester is conjugated with the aromatic thiazole system, the C=O stretch is typically shifted to slightly lower wavenumbers (1680–1702  $\text{cm}^{-1}$ ) compared to standard aliphatic esters (~1735  $\text{cm}^{-1}$ )[4][6]. The thiazole ring itself exhibits characteristic C=N and C=C stretching vibrations in the 1530–1640  $\text{cm}^{-1}$  region[4][5].

### Quantitative Data Summary

Table 2: Key IR Vibrational Frequencies

| Vibrational Mode         | Wavenumber Range ( $\text{cm}^{-1}$ ) | Intensity     | Causality / Note                                |
|--------------------------|---------------------------------------|---------------|-------------------------------------------------|
| C=O Stretch (Ester/Acid) | 1680 – 1716                           | Strong        | Lowered frequency due to ring conjugation[4][6] |
| C=N Stretch (Thiazole)   | 1600 – 1642                           | Medium/Strong | Core heterocyclic ring vibration[4][6]          |
| C=C Stretch (Thiazole)   | 1530 – 1566                           | Medium        | Aromatic skeletal vibration[4][5]               |
| N-H Stretch (if 2-amino) | 3150 – 3428                           | Broad/Strong  | Hydrogen bonding in solid state[4][5]           |

### Experimental Protocol: ATR-FTIR Methodology

- **Background Collection:** Clean the Attenuated Total Reflectance (ATR) diamond crystal with isopropanol and collect a background spectrum (typically 16–32 scans, 4  $\text{cm}^{-1}$  resolution).
- **Sample Application:** Place 1–2 mg of the solid thiazole carboxylate directly onto the crystal. Apply consistent pressure using the ATR anvil to ensure intimate contact.

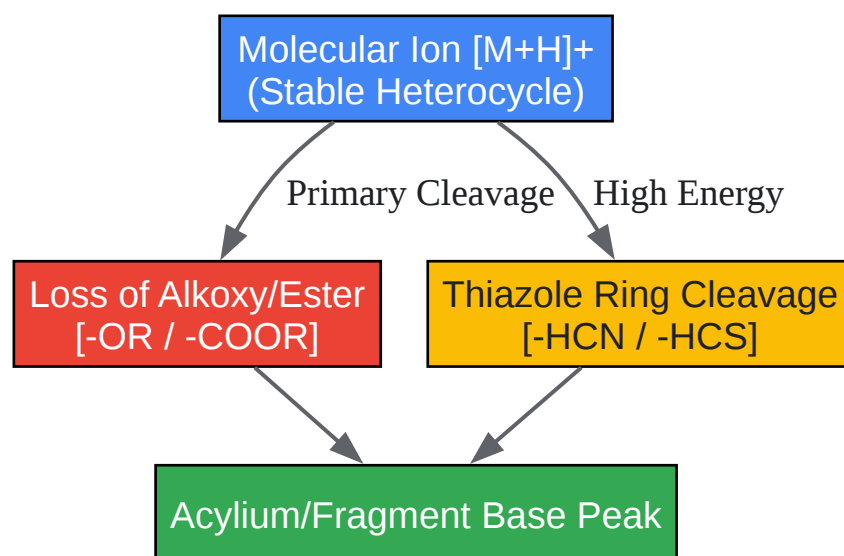
- Acquisition & Analysis: Acquire the spectrum ( $4000\text{--}400\text{ cm}^{-1}$ ). Validate the structure by checking the delta between the C=O stretch and the C=N stretch; a tight clustering (e.g.,  $1690\text{ cm}^{-1}$  and  $1615\text{ cm}^{-1}$ ) is highly indicative of the conjugated thiazole carboxylate system[4].

## Mass Spectrometry (MS) & Fragmentation Patterns

### Mechanistic Insights & Causality

Electrospray Ionization (ESI) is the preferred soft ionization technique for intact mass determination of thiazole carboxylates, yielding a strong  $[M+H]^+$  pseudo-molecular ion[2][3]. However, to gain structural information, tandem MS (MS/MS) or Electron Impact (EI) MS is utilized.

The fragmentation pathways are dictated by the relative stabilities of the heterocycle versus the ester side chain. The primary fragmentation mode usually involves the cleavage of the ester alkoxy group (loss of  $\bullet\text{OR}$  or  $\text{ROH}$ ), generating a highly stable acylium ion[7][8]. At higher collision energies, the thiazole ring itself undergoes cleavage, often characterized by the expulsion of HCN or HCS fragments[8].



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Generalized MS fragmentation pathway for thiazole carboxylate derivatives.

## Experimental Protocol: ESI-HRMS Workflow

- Sample Preparation: Dilute the sample to ~1 µg/mL in LC-MS grade Methanol/Water (50:50) containing 0.1% Formic Acid to promote protonation.
- Ionization: Infuse the sample into the ESI source operating in positive ion mode. Maintain capillary voltage at ~3.0 kV and desolvation temperature at 250 °C.
- Mass Analysis: Record the High-Resolution Mass Spectrum (HRMS). The mass accuracy of the  $[M+H]^+$  peak must be within  $\leq 5$  ppm of the theoretical calculated mass to confirm the molecular formula[3].
- MS/MS Validation: Isolate the  $[M+H]^+$  precursor ion and apply Collision-Induced Dissociation (CID) at 15–30 eV. Monitor for the characteristic loss of the alkoxy radical (e.g., -45 Da for an ethyl ester) to confirm the presence of the carboxylate moiety[8].

## Data Triangulation & Conclusion

A self-validating protocol requires the integration of all three modalities. If a synthesized compound is proposed to be a thiazole-4-carboxylate:

- MS must confirm the exact mass (within 5 ppm)[3].
- IR must show the conjugated ester C=O stretch ( $\sim 1690\text{ cm}^{-1}$ )[4].
- NMR must display the highly deshielded thiazole proton ( $\sim 7.5\text{--}8.0\text{ ppm}$ ) and HMBC must link this proton to the ester carbonyl carbon[2][6].

By strictly adhering to these spectroscopic causality principles, researchers can prevent mischaracterization of regioisomers and ensure the integrity of their drug development pipelines.

## References

- Mass Spectral Fragmentation Modes of Some New Pyrimidinethiones, Thiazolo[3,2-a]Pyrimidines and Bis Scientific & Academic Publishing
- Design and Synthesis of Novel 1,3-Thiazole and 2-Hydrazinyl-1,3-Thiazole Derivatives as Anti-Candida Agents PubMed Central (PMC)
- Algicidal Activity of Bacillamide Alkaloids and Their Analogues against Marine and Freshw

- Synthesis and Mass Spectral Fragmentation Patterns of Some Thiazole and Imidazolidine Derivatives ResearchG
- Synthesis and characterizations of novel thiazolyl-thiadiazole derivatives as telomerase activ
- Development of Thiazole-5-carboxylate Derivatives as Selective Inhibitors of Monoacylglycerol Lipase as Target in Cancer Bentham Science Publisher
- Ultrasound Assisted Synthesis, X-Ray Diffraction, DFT and Antibacterial Studies of Naphthalenyl-hydrazinyl- and Quinazolinyl-thiazole Derivatives Asian Publication Corpor
- Designing, synthesis and characterization of 2-aminothiazole-4-carboxylate Schiff bases; antimicrobial evaluation against multidrug resistant strains and molecular docking PubMed Central (PMC)

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## Sources

- 1. [eurekaselect.com](http://eurekaselect.com) [[eurekaselect.com](http://eurekaselect.com)]
- 2. Design and Synthesis of Novel 1,3-Thiazole and 2-Hydrazinyl-1,3-Thiazole Derivatives as Anti-Candida Agents: In Vitro Antifungal Screening, Molecular Docking Study, and Spectroscopic Investigation of their Binding Interaction with Bovine Serum Albumin - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
- 3. [mdpi.com](http://mdpi.com) [[mdpi.com](http://mdpi.com)]
- 4. Designing, synthesis and characterization of 2-aminothiazole-4-carboxylate Schiff bases; antimicrobial evaluation against multidrug resistant strains and molecular docking - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
- 5. [journals.tubitak.gov.tr](http://journals.tubitak.gov.tr) [[journals.tubitak.gov.tr](http://journals.tubitak.gov.tr)]
- 6. [asianpubs.org](http://asianpubs.org) [[asianpubs.org](http://asianpubs.org)]
- 7. [article.sapub.org](http://article.sapub.org) [[article.sapub.org](http://article.sapub.org)]
- 8. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
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